

An In-depth Technical Guide to Antioxidant 1098 (CAS: 23128-74-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antioxidant 1098

Cat. No.: B179406

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antioxidant 1098, chemically known as N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide), is a high-performance, non-discoloring, sterically hindered phenolic antioxidant.[1][2] It is widely utilized as a primary stabilizer in a variety of organic substrates, with exceptional efficacy in polyamides, where it protects against thermal and oxidative degradation.[3][4][5] This guide provides a comprehensive overview of its technical specifications, mechanism of action, experimental evaluation protocols, and potential considerations for its use in research and development, including a perspective for drug development professionals.

Chemical Identity and Physicochemical Properties

Antioxidant 1098 is also known by several synonyms, including Irganox 1098.[2] Its fundamental properties are summarized in the tables below.

Table 1: Chemical Identification

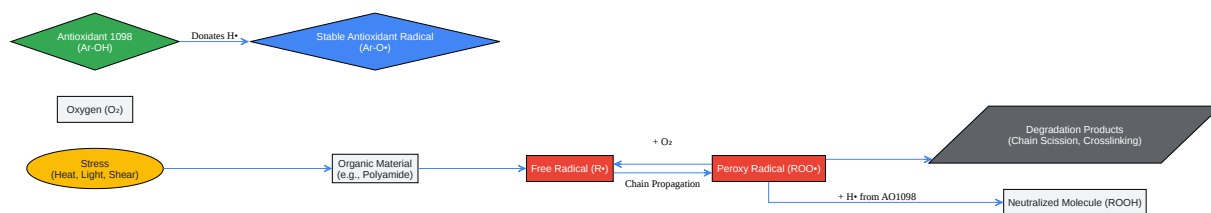
Identifier	Value
Chemical Name	N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionamide)
CAS Number	23128-74-7
Molecular Formula	C ₄₀ H ₆₄ N ₂ O ₄ [6]
Molecular Weight	636.96 g/mol [6]
InChI Key	OKOBUGCCXMIKDM-UHFFFAOYSA-N[6]
SMILES	CC(C) (C)c1cc(CCC(=O)NCCCCCNC(=O)CCc2cc(C(C)(C)C)c(O)c(C(C)(C)C)c2)cc(C(C)(C)C)c1O

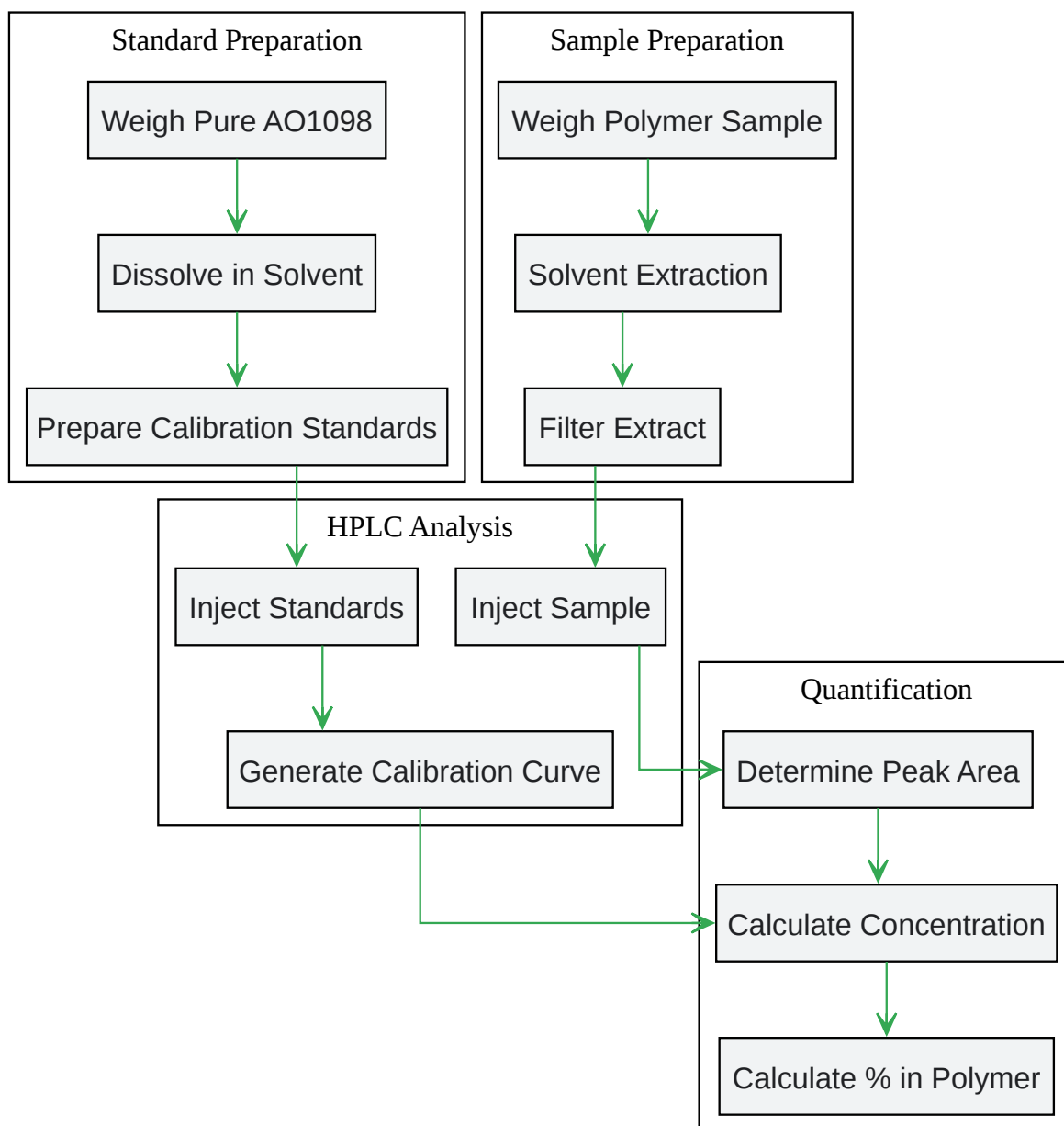
Table 2: Physicochemical Properties

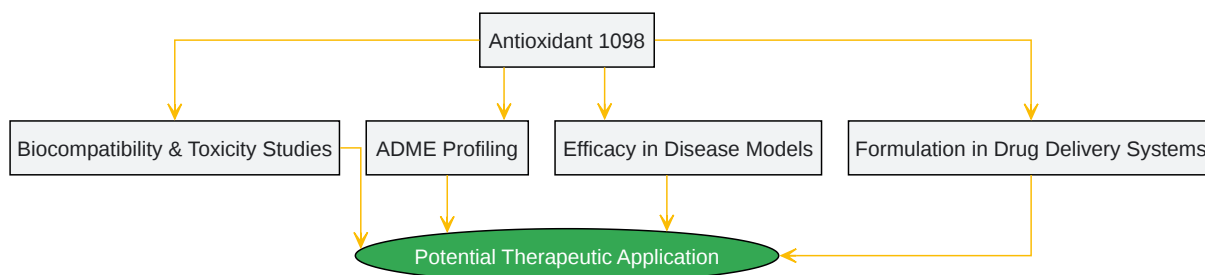
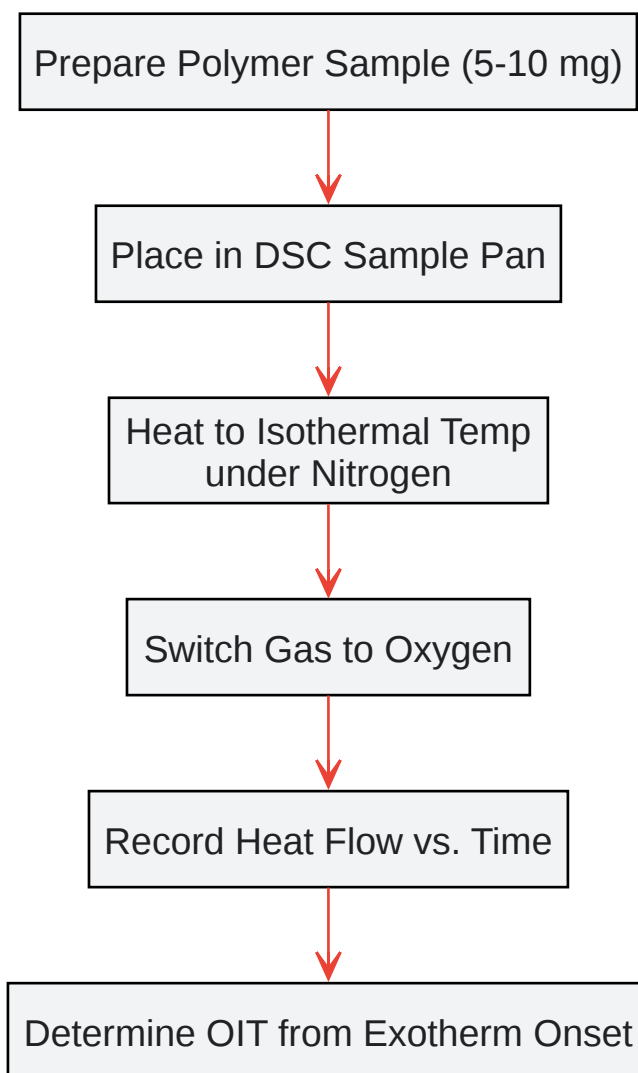
Property	Value
Appearance	White to off-white powder or granules
Melting Point	156-161 °C
Boiling Point	~774 °C (predicted)
Density	~1.04 g/cm ³
Solubility (g/100g at 20°C)	
Acetone	2
Chloroform	6
Methanol	6
Water	<0.01
Hexane	<0.01
Ash Content	≤ 0.1%[7]
Volatiles	≤ 0.3%[7]

Mechanism of Action: Free Radical Scavenging

As a sterically hindered phenolic antioxidant, the primary function of **Antioxidant 1098** is to interrupt the auto-oxidation cycle of organic materials. This cycle is a free-radical chain reaction initiated by heat, light, or mechanical stress. **Antioxidant 1098** donates a hydrogen atom from its phenolic hydroxyl groups to reactive radicals ($R\bullet$, $RO\bullet$, $ROO\bullet$), thereby neutralizing them and preventing further propagation of the degradation chain. The bulky tert-butyl groups ortho to the hydroxyl group provide steric hindrance, which stabilizes the resulting antioxidant radical and prevents it from initiating new oxidation chains.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. welltchemicals.com [welltchemicals.com]
- 2. Irganox 1098 - Wikipedia [en.wikipedia.org]
- 3. Antioxidant 1098 (Veenox 1098), CAS 23128-74-7 | Vinati Organics [vinatiorganics.com]
- 4. ulprospector.com [ulprospector.com]
- 5. doc.diytrade.com [doc.diytrade.com]
- 6. Antioxidant 1098 | SIELC Technologies [sielc.com]
- 7. welltchemicals.com [welltchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Antioxidant 1098 (CAS: 23128-74-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179406#antioxidant-1098-cas-number-23128-74-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com